

Muramyl Dipeptide: A Technical Guide to Structure, Chemical Properties, and Biological Activity

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Compound of Interest

Compound Name: Muramyl Dipeptide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Muramyl dipeptide (MDP), chemically known as N-acetylmuramyl-L-alanyl-D-isoglutamine, is the smallest, synthetically reproducible, immunologically active component of peptidoglycan, a major constituent of bacterial cell walls.[1][2] It is recognized by the intracellular pattern recognition receptor NOD2 (Nucleotide-binding Oligomerization Domain-containing protein 2), playing a crucial role in the innate immune response to bacterial pathogens.[3][4] This technical guide provides an in-depth overview of the structure, chemical properties, and biological activities of **muramyl dipeptide**, tailored for researchers and professionals in the fields of immunology and drug development.

Structure and Chemical Properties

Muramyl dipeptide is a glycopeptide composed of an N-acetylmuramic acid (MurNAc) sugar moiety linked to a dipeptide consisting of L-alanine and D-isoglutamine.[2]

Chemical Structure:

The chemical structure of **muramyl dipeptide** is N-acetyl- β -D-muramoyl-L-alanyl-D-isoglutamine.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **muramyl dipeptide** is presented in the table below. It is important to note that while a predicted boiling point is available, an experimentally determined melting point and specific pKa values are not readily found in the reviewed literature.

Property	Value	Reference(s)
Molecular Formula	C ₁₉ H ₃₂ N ₄ O ₁₁	
Molecular Weight	492.48 g/mol	
IUPAC Name	(4R)-4-[[[(2S)-2-[[[(2R)-2-[(2R,3R,4R,5S,6R)-3-acetamido-2,5-dihydroxy-6-(hydroxymethyl)oxan-4-yl]oxypropanoyl]amino]propanoyl]amino]-5-amino-5-oxopentanoic acid	
CAS Number	53678-77-6	
Appearance	White solid	
Boiling Point	1071.8±65.0 °C (Predicted)	
Solubility	Water: 10 mg/mL, 20 mg/mL, 40 mg/mL, up to 100 mM. DMSO: 50 mg/mL.	
Stability	Stable in aqueous solution at pH 4-4.5. Degrades via hydrolysis of the dipeptide side chain. Hygroscopic.	
Optical Rotation	[α] _D ²⁵ +44° (acetic acid)	

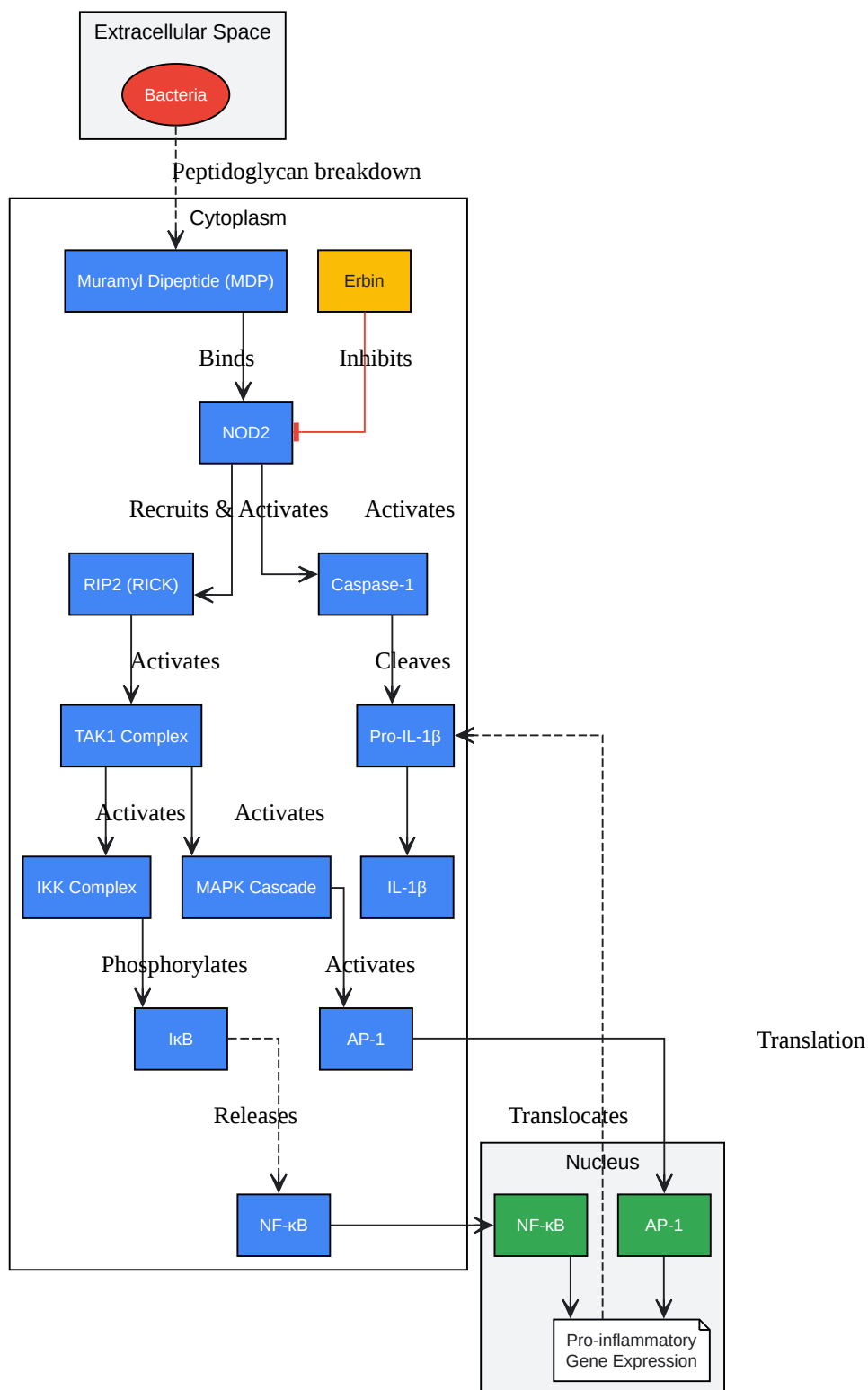
Biological Activity and Signaling Pathways

Muramyl dipeptide is a potent activator of the innate immune system, primarily through its interaction with the cytosolic receptor NOD2. This interaction triggers a downstream signaling cascade leading to the production of pro-inflammatory cytokines and other immune mediators.

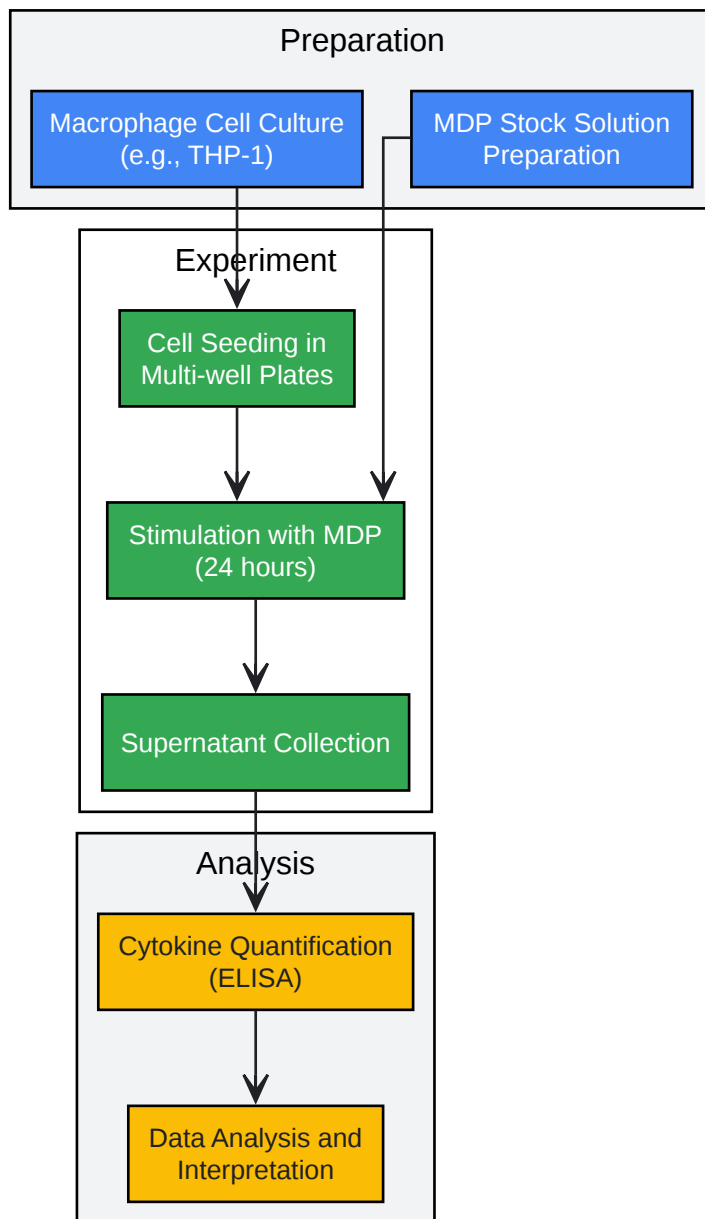
NOD2 Signaling Pathway

The binding of MDP to the leucine-rich repeat (LRR) domain of NOD2 induces a conformational change, leading to the recruitment of the serine/threonine kinase RIP2 (Receptor-Interacting Protein 2), also known as RICK. This interaction, mediated by their respective CARD (Caspase Activation and Recruitment Domain) domains, is a critical step in the signaling pathway. Activated RIP2 undergoes ubiquitination and subsequently activates the TAK1 (Transforming growth factor- β -Activated Kinase 1) complex, which in turn activates both the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) and MAPK (Mitogen-Activated Protein Kinase) pathways. The activation of these pathways leads to the transcription of genes encoding pro-inflammatory cytokines such as TNF- α , IL-1 β , and IL-6. The signaling is negatively regulated by proteins like Erbin, which can inhibit the interaction between NOD2 and RIP2.

NOD2 Signaling Pathway



Workflow for Assessing MDP Immunostimulatory Activity



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